

# (2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride chemical properties

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## Compound of Interest

**Compound Name:** (2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride

**Cat. No.:** B591565

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An In-depth Technical Guide to **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride**. This compound is a valuable building block in medicinal chemistry and drug development.

## Core Chemical Properties

**(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride** is a white solid organic compound.<sup>[1]</sup> It is a hydrazine derivative that plays a significant role in pharmaceutical research and the synthesis of agrochemicals and dyes.<sup>[1]</sup>

Property	Value	Source
CAS Number	940298-93-1	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> ClFN <sub>2</sub> O	[1][2]
Molecular Weight	192.62 g/mol	[1][2]
Appearance	White Solid	[1]
Purity	≥95%	[2]
Solubility	Likely soluble in water	[3]

## Synthesis and Experimental Protocols

The synthesis of aryl hydrazine hydrochlorides, such as **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride**, typically involves a multi-step process starting from the corresponding aniline derivative.

### General Synthesis Protocol for Aryl Hydrazine Hydrochlorides

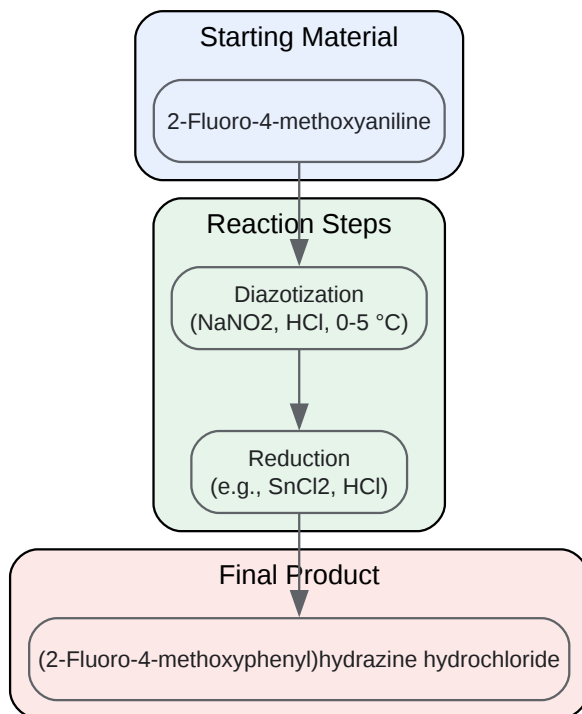
A common method for the preparation of this class of compounds is through the diazotization of the corresponding aniline, followed by reduction.

Experimental Protocol:

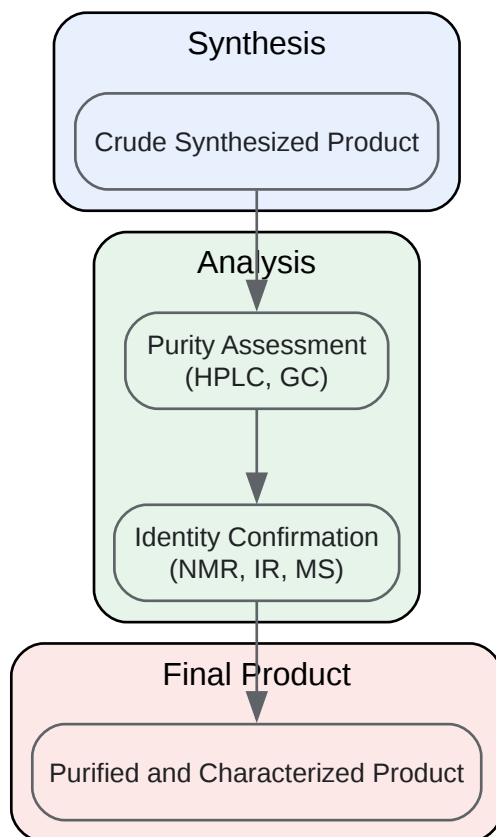
- Diazotization:
  - Suspend the starting aniline (e.g., 2-Fluoro-4-methoxyaniline) in a solution of concentrated hydrochloric acid and water.
  - Cool the mixture to 0-5 °C in an ice bath.
  - Slowly add a solution of sodium nitrite in water dropwise, maintaining the temperature below 5 °C.
  - Stir the resulting diazonium salt solution at a low temperature for a short period.

- Reduction:
  - In a separate flask, prepare a solution of a reducing agent, such as tin(II) chloride in concentrated hydrochloric acid, and cool it in an ice bath.
  - Slowly add the previously prepared diazonium salt solution to the reducing agent solution, keeping the temperature low.
  - After the addition is complete, continue to stir the reaction mixture for several hours, allowing it to slowly warm to room temperature.
- Isolation and Purification:
  - Collect the precipitated solid by filtration.
  - Wash the solid with a suitable solvent, such as diethyl ether, to remove impurities.
  - Dry the purified **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride** product.

## General Synthesis Workflow for (2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride



## Analytical Workflow for Compound Characterization



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## References

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